4-Bromopteridine: Chemical Structure, Properties, and Synthetic Utility[1][2]

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Compound of Interest

Compound Name:	*4-Bromopteridine*
CAS No.:	*1260880-72-5*
Cat. No.:	*B13086964*

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Executive Summary

4-Bromopteridine (CAS: 1260880-72-5) represents a critical high-reactivity intermediate in the synthesis of pteridine-based therapeutics, including antifolates (methotrexate analogs) and kinase inhibitors.[1] Distinguished by the profound electron deficiency of its fused pyrazine-pyrimidine scaffold, the C-4 bromine atom serves as an exceptional leaving group for Nucleophilic Aromatic Substitution (

).[1] This guide provides a technical deep-dive into its structural parameters, synthesis via deoxygenative bromination, and its role as a "molecular gateway" for installing complex nucleophiles in drug discovery.[1][2]

Part 1: Structural Anatomy & Physicochemical Profile[1][2]

Chemical Identity

The pteridine nucleus is an aromatic system composed of a pyrimidine ring fused to a pyrazine ring. The introduction of a bromine atom at the 4-position creates a site of intense

electrophilicity, driven by the inductive withdrawal of the four ring nitrogen atoms.

Property	Data	Note
IUPAC Name	4-Bromopteridine	
CAS Number	1260880-72-5	
Molecular Formula		
Molecular Weight	211.02 g/mol	
Appearance	Pale yellow to beige solid	Typical for halo-pteridines
Solubility	Soluble in DCM, DMF, DMSO	Hydrolytically unstable in water
Storage	Inert atmosphere, -20°C	Highly moisture sensitive

Electronic Distribution & Reactivity

The 4-position of the pteridine ring is electronically analogous to the 4-position of pyridine or quinazoline but is significantly more electrophilic due to the cumulative electron-withdrawing effect of the pyrazine ring nitrogens (N-5 and N-8).[1]

- LUMO Character: The Lowest Unoccupied Molecular Orbital (LUMO) has a high coefficient at C-4, making it the primary site for nucleophilic attack.[1]
- Leaving Group Ability: Bromide is a superior leaving group compared to chloride in many contexts due to the weaker C-Br bond, facilitating rapid substitution under milder conditions.[1]

Part 2: Synthetic Pathways[1][2][5]

Deoxygenative Bromination (The Standard Route)

The most reliable synthesis of **4-bromopteridine** proceeds from pteridin-4(3H)-one (also known as 4-hydroxypteridine).[1] Direct bromination is achieved using phosphorus oxybromide (

) or phosphorus pentabromide (

).

Reaction Protocol:

- Precursor: Pteridin-4(3H)-one is suspended in an inert solvent (e.g., toluene or neat).[1]
- Reagent: Excess

  (1.5 - 3.0 equiv) is added.
- Conditions: Reflux (100–110°C) for 2–4 hours under anhydrous

  .
- Workup: The reaction mixture is concentrated and carefully quenched with ice/bicarbonate. Critical Step: Rapid extraction is required to prevent hydrolysis back to the starting material.

Visualization of Synthesis Workflow



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Figure 1: Conversion of pteridin-4-one to **4-bromopteridine** via phosphorous oxybromide mediated substitution.[1]

Part 3: Reactivity & Mechanistic Insights[1][2]

Nucleophilic Aromatic Substitution ( )

The core utility of **4-bromopteridine** lies in its ability to undergo

reactions with amines, thiols, and alkoxides.[1][2] Unlike simple aryl halides that require palladium catalysis (Buchwald-Hartwig), **4-bromopteridine** reacts under basic conditions due to the electron-deficient ring.[1]

Mechanism:

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- Addition: The nucleophile attacks C-4, breaking the aromaticity and forming a resonance-stabilized Meisenheimer complex (anionic intermediate).[1]
- Elimination: The aromaticity is restored by the expulsion of the bromide ion.

Visualization of Reactivity

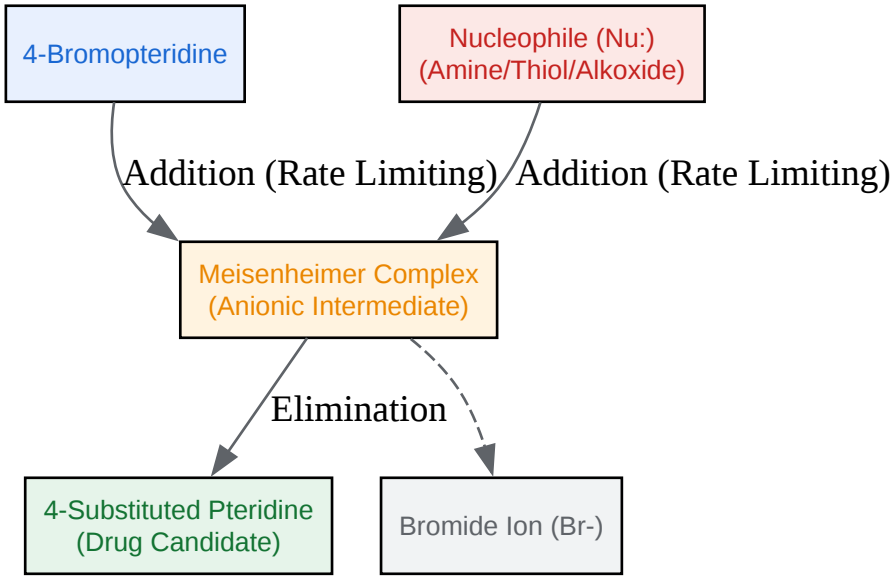

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Figure 2: Mechanism of Nucleophilic Aromatic Substitution (

) at the C-4 position.[1]

Part 4: Applications in Medicinal Chemistry[1][2][6][7]

Antifolate Therapeutics

Pteridine derivatives are the backbone of antifolate drugs like Methotrexate and Aminopterin. **4-Bromopteridine** serves as a pivotal intermediate for synthesizing "non-classical" antifolates where the glutamate tail is modified or replaced.

- Reaction: **4-Bromopteridine** + p-aminobenzoic acid derivatives

  Pteroic acid scaffolds.[1]

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Kinase Inhibitors

The pteridine scaffold mimics the purine ring of ATP, making it a privileged structure for kinase inhibition.[2]

- Strategy: Displacement of the 4-bromo group with bulky anilines or heterocycles allows for the installation of groups that occupy the hydrophobic pocket of the kinase ATP-binding site.[1]

Part 5: Experimental Protocol (Representative)

Protocol: Synthesis of 4-(Morpholin-4-yl)pteridine from **4-Bromopteridine**

Objective: To demonstrate the high reactivity of the C-4 bromo substituent.

- Preparation: In a flame-dried round-bottom flask, dissolve **4-bromopteridine** (1.0 eq, 1 mmol) in anhydrous DMF (5 mL).
- Addition: Add diisopropylethylamine (DIPEA) (2.0 eq) followed by morpholine (1.1 eq) dropwise at 0°C.
- Reaction: Allow the mixture to warm to room temperature. Stir for 1 hour. (Note: Reaction is typically exothermic and rapid).[2]
- Monitoring: Monitor via TLC (EtOAc/Hexane) or LC-MS. The starting material peak (Br-Pteridine) should disappear rapidly.[1]
- Workup: Pour into ice water. The product often precipitates. Filter, wash with cold water, and dry under vacuum.[1][2]
- Yield: Typical yields for amine displacements range from 85–95%.[2]

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